

An In-Depth Technical Guide to 1-(3,4-Dimethoxycinnamoyl)piperidine

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Compound of Interest

Compound Name:	1-(3,4-Dimethoxycinnamoyl)piperidine
Cat. No.:	B168512

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CAS Number: 128261-84-7

This technical guide provides a comprehensive overview of **1-(3,4-Dimethoxycinnamoyl)piperidine**, a piperidine analog with noted antimicrobial and antioxidant properties. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and biological activities, supported by experimental protocols and pathway visualizations.

Chemical and Physical Properties

1-(3,4-Dimethoxycinnamoyl)piperidine is a synthesized compound that has also been identified as a natural product isolated from the herbs of *Piper longum* L.^{[1][2]} It belongs to the class of cinnamoyl derivatives, featuring a piperidine ring connected to a 3,4-dimethoxyphenyl group via a cinnamoyl linker.^[3]

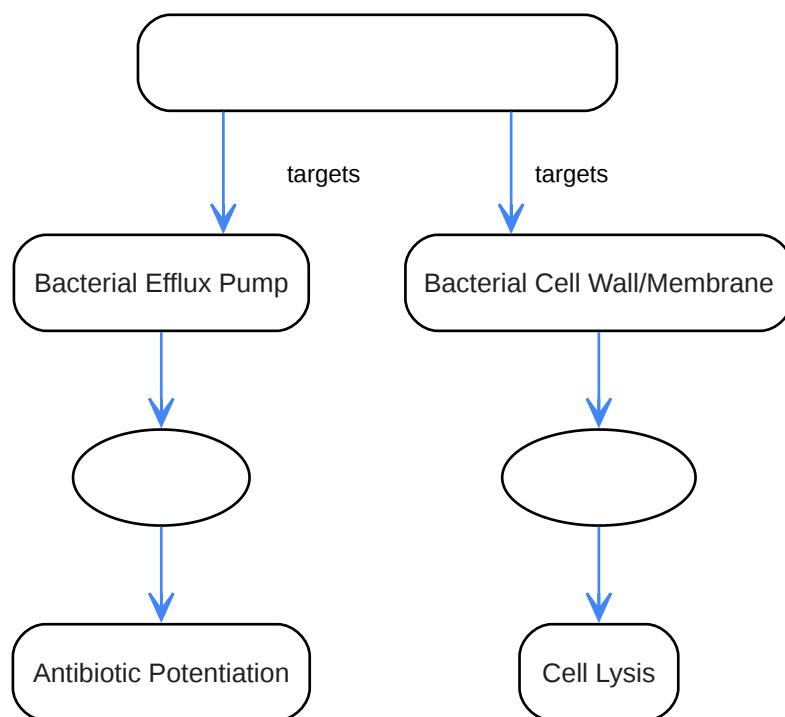
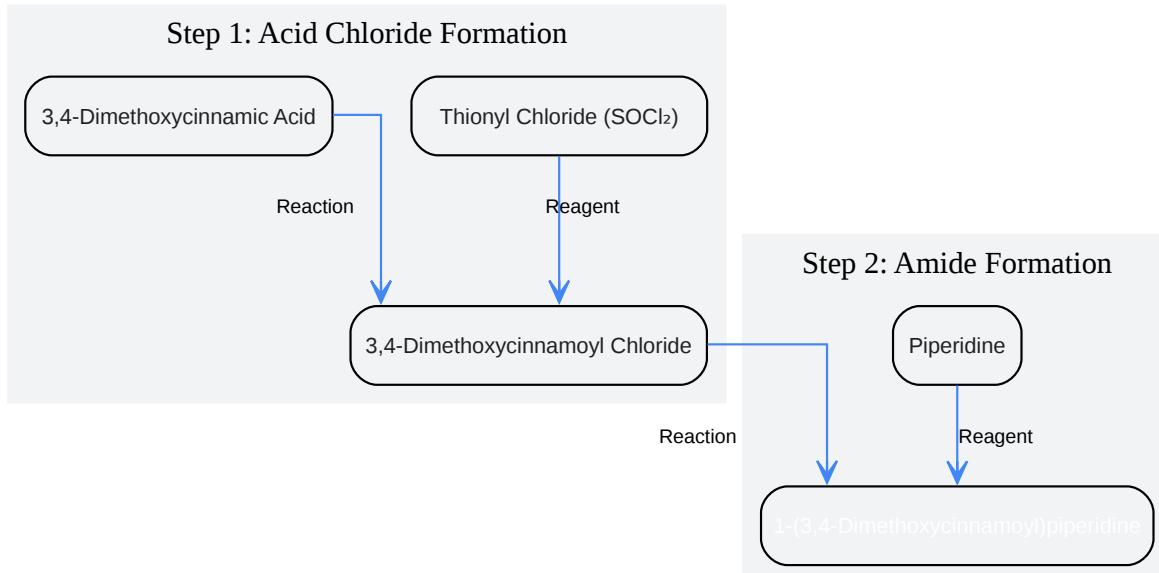
Property	Value	Source
CAS Number	128261-84-7	[2]
Molecular Formula	C ₁₆ H ₂₁ NO ₃	[3]
Molecular Weight	275.34 g/mol	[3]
Chemical Name	(E)-3-(3,4-dimethoxyphenyl)-1-(piperidin-1-yl)prop-2-en-1-one	[2]
Appearance	Oil	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

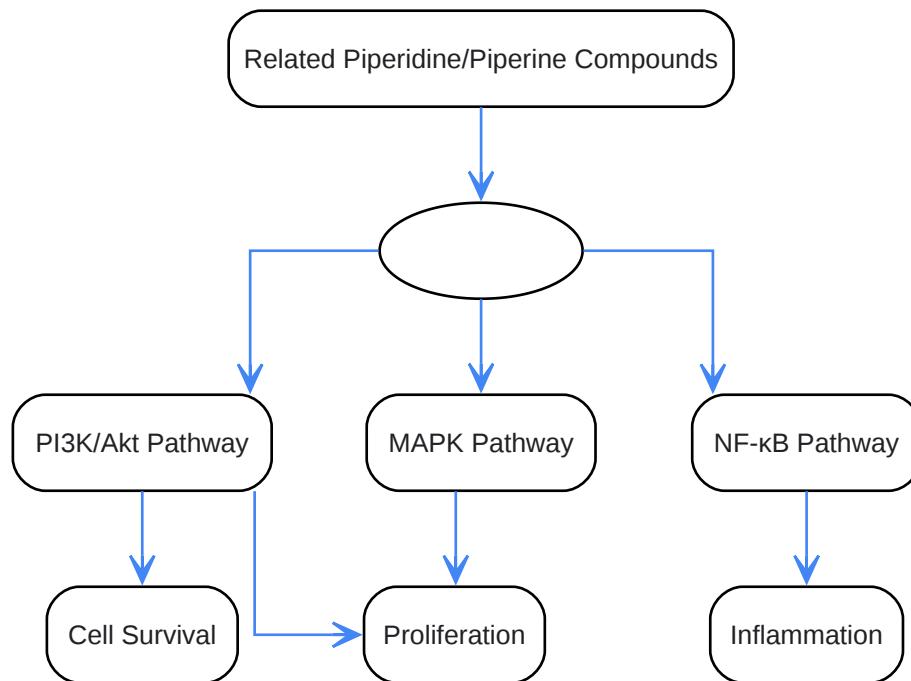
Synthesis

While a specific detailed protocol for the synthesis of **1-(3,4-Dimethoxycinnamoyl)piperidine** is not readily available in the public domain, a general and plausible synthetic route can be inferred from the standard synthesis of cinnamoyl amides. This typically involves the reaction of a cinnamoyl chloride with a corresponding amine.

General Synthetic Workflow

The synthesis can be conceptualized as a two-step process: the formation of the acid chloride from 3,4-dimethoxycinnamic acid, followed by its reaction with piperidine.



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References

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